Technical Procurement Guide: 5-Cyanopyrimidine-2-carboxylic acid

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Compound of Interest	
Compound Name:	*5-Cyanopyrimidine-2-carboxylic acid*
CAS No.:	*1200497-85-3*
Cat. No.:	*B3089843*

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CAS: 1200497-85-3 | Formula: $C_6H_3N_3O_2$ | MW: 149.11 g/mol [1]

Executive Summary

For researchers and medicinal chemists, **5-Cyanopyrimidine-2-carboxylic acid** represents a "high-risk" procurement target. Unlike its regioisomer (2-cyanopyrimidine-5-carboxylic acid), this specific isomer is commercially rare due to the inherent instability of electron-deficient 2-pyrimidinecarboxylic acids toward decarboxylation.

This guide provides a validated sourcing strategy, distinguishing between immediate commercial availability and necessary custom synthesis routes, while establishing strict handling protocols to prevent degradation.

Part 1: The Isomer Trap (Critical Quality Attribute)

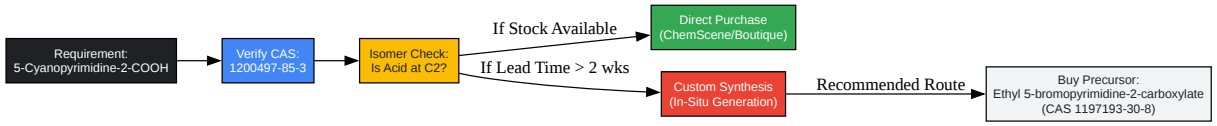
Before engaging suppliers, you must validate the regiochemistry. The market is saturated with the inverse isomer, which is stable and cheap. Confusing these two will derail your synthesis.

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Feature	Target Compound	Common Decoy
Name	5-Cyanopyrimidine-2-carboxylic acid	2-Cyanopyrimidine-5-carboxylic acid
Structure	Acid at C2, Cyano at C5	Acid at C5, Cyano at C2
CAS	1200497-85-3	1115962-72-5
Stability	Low (Prone to decarboxylation)	High
Availability	Boutique / Custom Synthesis	Commodity (In Stock)

Procurement Decision Tree

The following logic flow illustrates the decision process for sourcing this material, accounting for its instability.



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Figure 1: Strategic sourcing workflow. Due to stability issues, "In-Stock" status often triggers a fresh synthesis batch.

Part 2: Supplier Availability & Landscape

Tier 1: Direct Suppliers (Verification Required)

Few suppliers list this exact CAS. Inventory is often "virtual," meaning synthesis begins upon order placement.

- ChemScene

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- Catalog ID: CS-0227558
- Purity: ≥97%
- Status: Lists as available, but requires lead-time confirmation.
- Relevance: Primary source for the exact CAS 1200497-85-3.

- Boutique Synthesizers (WuXi AppTec, Enamine)
  - These CROs likely do not hold stock but possess the validated route to synthesize it on demand (FTE or Fee-for-Service).

Tier 2: Precursor Sourcing (Recommended)

Due to the risk of decarboxylation during shipping (especially if subjected to heat), purchasing stable precursors and hydrolyzing them in situ is the gold standard for scientific integrity.

- Precursor A:Ethyl 5-bromopyrimidine-2-carboxylate[2]
  - CAS: 1197193-30-8[2]
  - Suppliers: Sigma-Aldrich, Synthonix, Combi-Blocks.
  - Strategy: Cyanation ($Zn(CN)_2$, Pd cat.)

    Hydrolysis.
- Precursor B:5-Bromo-2-cyanopyrimidine[3]
  - CAS: 38275-56-8
  - Strategy: Carbonylation or Lithiation/CO_2 trapping (High risk of side reactions).

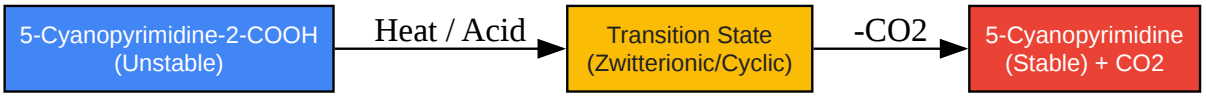
Part 3: Technical Constraints & Stability

The 2-position of the pyrimidine ring is electron-deficient. Placing a carboxylic acid here creates a thermodynamic drive to release CO_2 to form the neutral, more stable pyrimidine species. The presence of a 5-cyano group (Strong Electron Withdrawing Group) exacerbates this by

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stabilizing the transient negative charge/radical character during the decarboxylation transition state.

Degradation Mechanism



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Figure 2: Thermal decarboxylation pathway. The 5-CN group pulls electron density, facilitating the loss of CO_2.

Handling Protocols:

- Cold Chain: Shipment must be on blue ice or dry ice.
- Storage: -20°C under Argon/Nitrogen.
- pH Sensitivity: Avoid prolonged exposure to acidic media (accelerates protonation of the ring nitrogen) or high heat during workup.

Part 4: Synthesis & Experimental Protocol

If direct procurement fails or material degrades, use this Self-Validating Protocol to generate the acid from the ester precursor.

Objective: Hydrolysis of Ethyl 5-cyanopyrimidine-2-carboxylate (or 5-bromo precursor followed by cyanation).

Protocol: Mild Hydrolysis (LiOH)

Avoid harsh reflux conditions.

- Dissolution: Dissolve 1.0 eq of Ethyl 5-cyanopyrimidine-2-carboxylate in THF:Water (3:1). Cool to 0°C.
- Reagent Addition: Add 1.1 eq of $LiOH \cdot H_2O$ slowly.

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- Reaction: Stir at 0°C to RT. Monitor by LC-MS (Look for Mass 149.11). Do not heat.
- Workup (Critical):
  - Acidify carefully with 1N HCl to pH 3-4 at 0°C.
  - Extract immediately with EtOAc.
  - Do not concentrate to dryness with heat. Use a rotary evaporator at <30°C or lyophilize.
- Validation: NMR should show loss of ethyl group signals (quartet ~4.4 ppm, triplet ~1.4 ppm) and retention of the pyrimidine singlets.

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